

Application Notes and Protocols: XZ426 Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: XZ426

Cat. No.: B10854327

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Introduction

XZ426 is a potent integrase strand transfer inhibitor (INSTI) with significant anti-HIV activity.[1] It is a lead candidate that has demonstrated superior efficacy against known drug-resistant variants of HIV.[1] Proper preparation and storage of **XZ426** stock solutions are critical for maintaining its stability and ensuring accurate and reproducible experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of **XZ426** for research purposes.

Quantitative Data Summary

The following tables provide a summary of the key quantitative data for the preparation of **XZ426** stock solutions.

Table 1: **XZ426** Properties

| Property | Value |
|------------------|-------------------------------|
| Molecular Weight | 446.45 g/mol |
| Formula | C22H24F2N4O4 |
| Appearance | Solid, White to yellow powder |
| CAS Number | 1638504-52-5 |

Table 2: Solubility of **XZ426**

| Solvent | Concentration | Method |
|---------|-----------------------|--------------------------------------|
| DMSO | 100 mg/mL (223.99 mM) | Ultrasonic and warming, heat to 60°C |

Note: The use of newly opened, non-hygroscopic DMSO is highly recommended as absorbed water can significantly impact solubility.[1]

Table 3: Stock Solution Preparation Examples

| Desired Concentration | Mass (for 1 mL) | Mass (for 5 mL) | Mass (for 10 mL) |
|-----------------------|-----------------|-----------------|------------------|
| 1 mM | 0.446 mg | 2.23 mg | 4.46 mg |
| 5 mM | 2.23 mg | 11.15 mg | 22.3 mg |
| 10 mM | 4.46 mg | 22.3 mg | 44.6 mg |

Table 4: Storage Conditions and Stability

| Form | Storage Temperature | Duration |
|-------------------------|---------------------|----------|
| Powder | -20°C | 3 years |
| | 4°C | 2 years |
| In Solvent (e.g., DMSO) | -80°C | 6 months |
| | -20°C | 1 month |

Experimental Protocols

Preparation of a 10 mM **XZ426** Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM **XZ426** stock solution.

Materials:

- **XZ426** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Water bath or heat block set to 60°C
- Ultrasonic bath

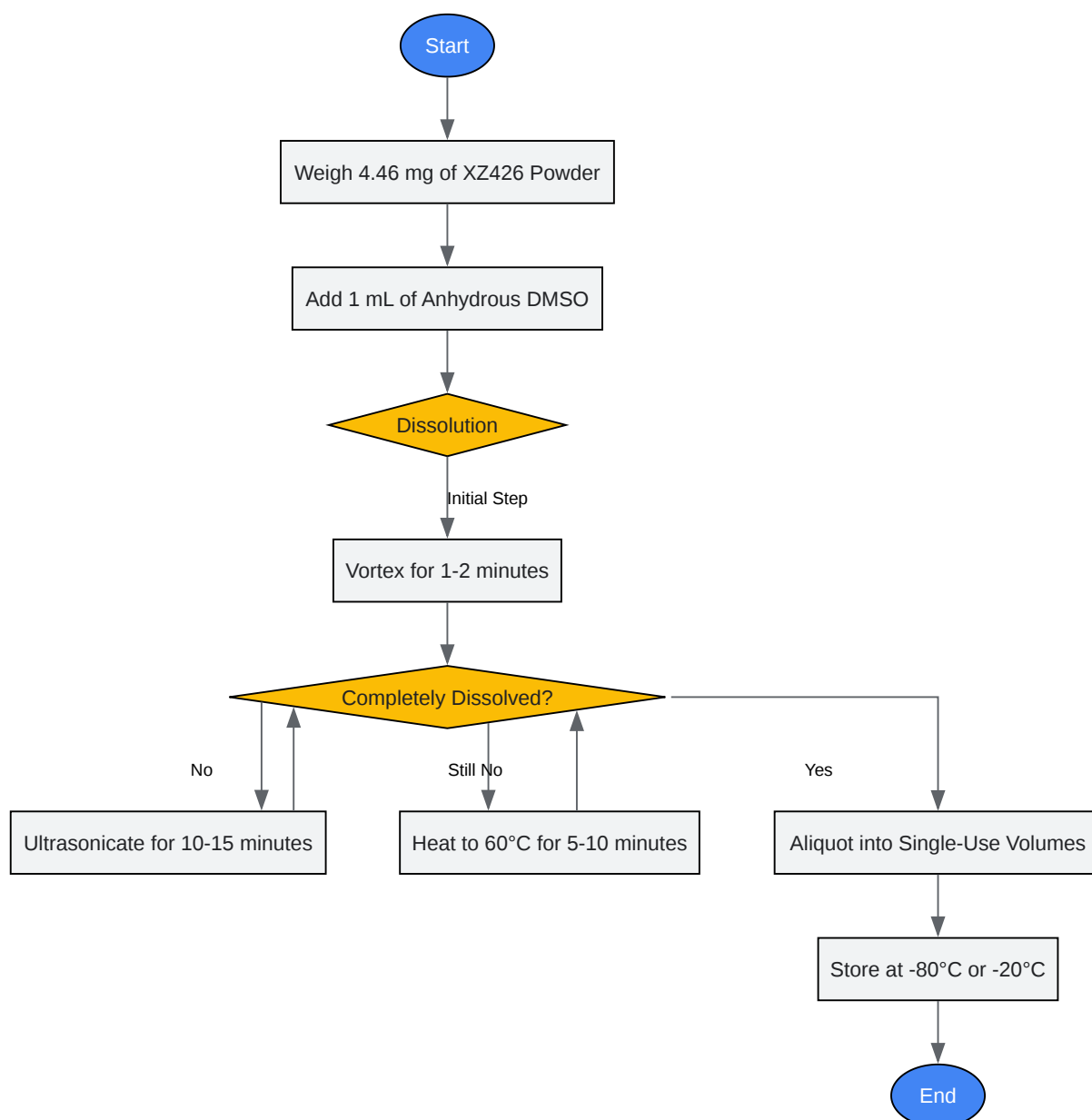
Procedure:

- **Weighing XZ426:** Carefully weigh out 4.46 mg of **XZ426** powder on a calibrated analytical balance and transfer it to a sterile microcentrifuge tube.
- **Adding Solvent:** Add 1 mL of anhydrous, sterile DMSO to the tube containing the **XZ426** powder.
- **Dissolution:**
 - Vortex the mixture thoroughly for 1-2 minutes.
 - If the compound is not fully dissolved, place the tube in an ultrasonic bath for 10-15 minutes.
 - If solids persist, heat the solution in a water bath or heat block at 60°C for 5-10 minutes, with intermittent vortexing, until the solution is clear.
- **Aliquoting:** Once the **XZ426** is completely dissolved, allow the solution to cool to room temperature. Aliquot the stock solution into smaller, single-use volumes in sterile

microcentrifuge tubes. This will prevent repeated freeze-thaw cycles which can degrade the compound.

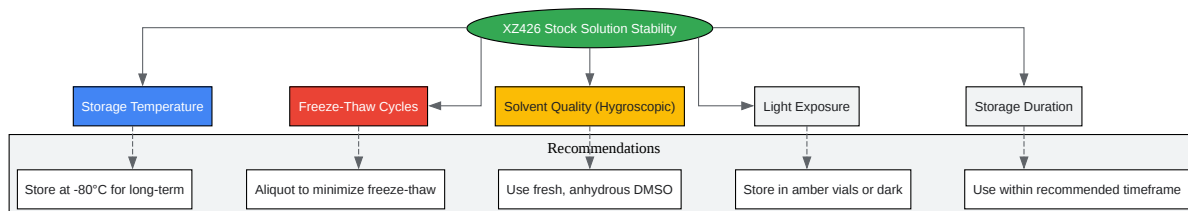
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)

Diagrams



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Caption: Workflow for preparing a 10 mM **XZ426** stock solution.



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Caption: Factors influencing the stability of **XZ426** stock solutions.

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References

- 1. medchemexpress.com [medchemexpress.com]
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